

# AM-4668 assembly guide for FRC robot

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AM-4668

Cat. No.: B15570540

[Get Quote](#)

An Application Note and Protocol for the Assembly of the **AM-4668** 2-Stage Climber in a Box for FRC Robots.

## Introduction

The **AM-4668**, also known as the 2-Stage Climber in a Box, is a mechanical assembly designed for use in the FIRST Robotics Competition (FRC).[1][2][3] It provides a telescoping mechanism to allow a robot to climb and hang on a bar, a common challenge in FRC games.[3] This document provides a detailed protocol for the assembly of the **AM-4668**, intended for teams and individuals participating in FRC. The mechanism utilizes a "spring out, winch back" system, employing constant force springs for extension and a winch with Dyneema rope for retraction.[3] The assembled weight of the 2-stage climber, without a motor or gearbox, is approximately 6 pounds.[3]

## Materials

The **AM-4668** kit contains several sub-kits and individual components. The primary components are listed below.

## Component Kits:[3]

| Kit Name                              | Product Number |
|---------------------------------------|----------------|
| Hook Kit                              | am-4660        |
| 1.5 in. to 1.0 in. Tubing Bearing Kit | am-4661        |
| 2.0 in. to 1.5 in. Tubing Bearing Kit | am-4662        |
| 2.0 in. Winch Kit                     | am-4664        |

## Structural Components:[2][3]

| Component                                           | Product Number | Quantity |
|-----------------------------------------------------|----------------|----------|
| 2" x 2" x 0.062" Aluminum Square Tubing, 30 in.     | am-4770-30     | 1        |
| 1.5" x 1.5" x 0.062" Aluminum Square Tubing, 30 in. | am-4669-30     | 1        |
| 1.0" x 1.0" x 0.062" Aluminum Square Tubing, 30 in. | am-4203-30     | 1        |

A comprehensive list of individual parts including fasteners, bearings, spacers, and plates can be found in the official assembly guide.[2]

## Experimental Protocol: Assembly of the AM-4668

This protocol details the step-by-step assembly of the **AM-4668** 2-Stage Climber in a Box. The plates within the kits are designed to be used as drill guides for the aluminum tubing, requiring no precision machining.[3]

### I. Pre-Assembly of Major Components

- Hook Assembly:
  - Align the two Hook Plates (am-4654) with five 1" long spacers (am-3876) positioned between them.[4][5]

- Insert 10-32 x 1.5" socket head cap screws (SHCS) (am-1014) through the plates and spacers, securing them with 10-32 nylock jam nuts (am-1063).[4][5] This initial assembly will also serve as a drill guide.[4][5]
- Winch Plate Assembly:
  - Align the two Winch Plates (am-4646) with four 2.0" 3/8 OD round spacers (am-1600).[2][4]
  - Loosely fasten the assembly with 10-32 screws and nylock nuts. This assembly will be used as a drill guide for the outermost box tube.[4][5]
- Bearing Plate Assemblies (1.5" to 1.0" and 2.0" to 1.5"):
  - For the 1.5" to 1.0" transition, align the two 1.5" Bearing Plates (am-4644) with four 1.5" 3/8 OD round spacers (am-1599).[1][2]
  - For the 2.0" to 1.5" transition, align the two 2.0" Bearing Plates (am-4645) with four 2.0" 3/8 OD round spacers (am-1600).[2]
  - Loosely add 10-32 screws and nuts to these assemblies, as they will also serve as drill guides.[4][5]

## II. Drilling of Box Tubes

- General Drilling Tips: Ensure the drill bit is kept straight and perpendicular to the tube surface. Avoid applying excessive pressure that could deform the tube. After drilling, remove all chips and burrs from the inside and outside of the tubes.[2][5]
- Drilling Process:
  - Use the pre-assembled Hook, Winch, and Bearing Plate assemblies as drill guides.
  - Clamp the guides onto the appropriate aluminum tubes at the designated locations as per the assembly manual.[2][5]
  - Use a #7 (0.201") drill bit for the screw holes.[2][5]

- For the rope pass-through hole on the winch tube, first drill a pilot hole and then enlarge it to approximately 1.125" using a step drill bit. Ensure the edges of this hole are smooth and deburred.[2]

### III. Final Assembly

- Stage 1 Assembly (1.0" inside 1.5" tube):
  - Attach the constant force springs (am-4657) to the 1.0" tube using 10-32 x 0.375" patch screws and nylock nuts. The screw head should be on the same side as the spring coil.[4]
  - Secure the Inside Slider Blocks (am-4629) and the 1.5" to 1.0" Bearing Plate Assembly to the top of the 1.5" tube.[2]
  - Assemble the spacers, washers, and 608 bearings (am-4456) alongside the spring.[2]
  - Insert the 1.0" tube assembly into the 1.5" tube.
- Stage 2 Assembly (1.5" inside 2.0" tube):
  - Repeat the process from Stage 1, using the 1.5" tube assembly and inserting it into the 2.0" tube. The 2.0" to 1.5" Bearing Plate Assembly will be used here.[2]
- Winch and Hook Installation:
  - Attach the completed hook assembly to the end of the 1.0" box tube.[2]
  - Mount the winch assembly onto the 2.0" box tube.
  - Secure the 3 mm Dyneema rope to the winch spool and attach your chosen planetary gearbox to the winch plates.[2][3] A 2-inch long 1/2-inch hex output shaft is recommended for the gearbox.[3]

## Assembly Workflow Diagram

The following diagram illustrates the logical flow of the assembly process for the **AM-4668**.

Assembly workflow for the **AM-4668** Climber.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. ANDYMARK CLIMBER IN A BOX ASSEMBLY MANUAL Pdf Download | ManualsLib \[manualslib.com\]](#)
- [2. cdn.andymark.com \[cdn.andymark.com\]](#)
- [3. andymark.com \[andymark.com\]](#)
- [4. manuals.plus \[manuals.plus\]](#)
- [5. device.report \[device.report\]](#)
- To cite this document: BenchChem. [AM-4668 assembly guide for FRC robot]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570540/docs#am-4668-assembly-guide-for-frc-robot\]](https://www.benchchem.com/product/b15570540/docs#am-4668-assembly-guide-for-frc-robot)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)